

Stille Coupling Reactions with BIPHEP Ligand: Application Notes and Protocols

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Compound of Interest

Compound Name: 2,2'-Bis(diphenylphosphino)-1,1'-biphenyl

Cat. No.: B1224689

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Introduction

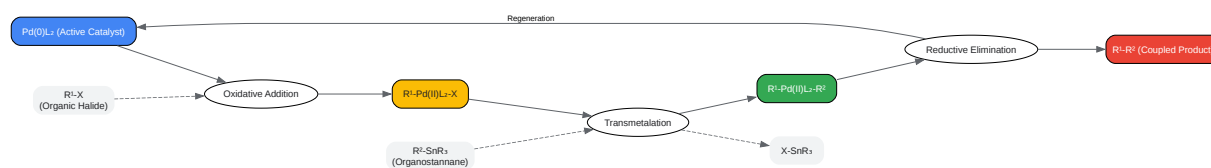
The Stille coupling reaction is a powerful and versatile palladium-catalyzed cross-coupling reaction for the formation of carbon-carbon bonds. A cornerstone of modern organic synthesis, it is widely employed in the construction of complex molecules, including pharmaceuticals, natural products, and organic materials. The reaction facilitates the coupling of an organostannane (organotin) reagent with an organic halide or pseudohalide. The choice of ligand coordinated to the palladium catalyst is crucial for the efficiency, selectivity, and substrate scope of the reaction. Among the vast array of phosphine ligands developed, BIPHEP ((2,2'-Bis(diphenylphosphino)-1,1'-biphenyl)) has emerged as a notable ligand, particularly in reactions requiring specific steric and electronic properties. This document provides detailed application notes and protocols for Stille coupling reactions utilizing the BIPHEP ligand.

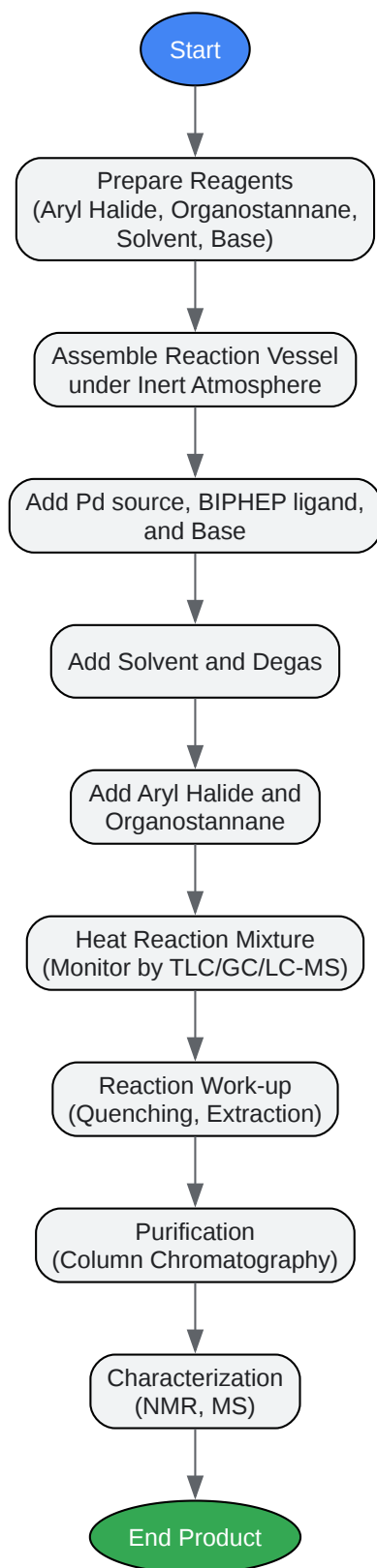
The Role of BIPHEP in Stille Coupling

BIPHEP is a bidentate phosphine ligand known for its relatively large bite angle and steric bulk. These characteristics can influence the geometry and reactivity of the palladium catalytic species, impacting key steps in the catalytic cycle such as oxidative addition and reductive elimination. The use of BIPHEP can lead to enhanced reaction rates, improved yields, and better selectivity for certain substrate combinations.

Catalytic Cycle of Stille Coupling

The generally accepted mechanism for the Stille coupling reaction proceeds through a catalytic cycle involving a palladium(0) species.





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